

# An In-depth Technical Guide to (S)-Glycidyl 3-nitrobenzenesulfonate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (S)-Glycidyl 3-nitrobenzenesulfonate

Cat. No.: B040534

[Get Quote](#)

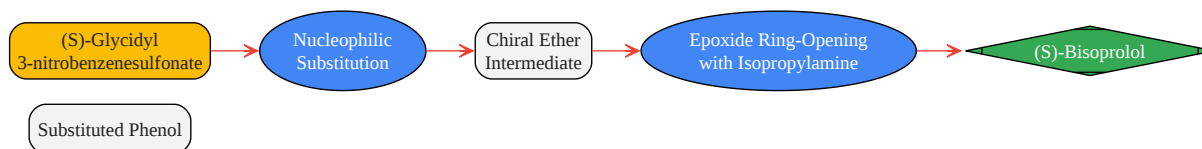
This technical guide provides a comprehensive overview of **(S)-Glycidyl 3-nitrobenzenesulfonate**, a key chiral building block in organic synthesis, particularly for pharmaceutical applications. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

## Chemical Identity and Structure

**(S)-Glycidyl 3-nitrobenzenesulfonate**, often abbreviated as (S)-glycidyl nosylate, is a sulfonate ester that incorporates both a reactive epoxide ring and a good leaving group (3-nitrobenzenesulfonate). This combination makes it a valuable electrophile for introducing the glycidyl moiety in a stereospecific manner.

- IUPAC Name: [(2S)-oxiran-2-yl]methyl 3-nitrobenzenesulfonate.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Synonyms: (S)-(+)-Glycidyl nosylate, 3-Nitrobenzenesulfonic Acid (S)-Glycidyl Ester, (S)-Oxiran-2-ylmethyl 3-nitrobenzenesulfonate.[\[3\]](#)[\[4\]](#)[\[5\]](#)
- CAS Number: 115314-14-2.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Molecular Formula: C<sub>9</sub>H<sub>9</sub>NO<sub>6</sub>S.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[6\]](#)
- Canonical SMILES: C1C(O1)COS(=O)(=O)C2=CC=CC(=C2)--INVALID-LINK--[O-].[\[1\]](#)

Chemical Structure:



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. buildingblock.bocsci.com [buildingblock.bocsci.com]
- 2. Glycidyl (S)-(+)-3-nitrobenzenesulfonate, 98% 25 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 3. Glycidyl (S)-(+)-3-nitrobenzenesulfonate, 98% | Fisher Scientific [fishersci.ca]
- 4. (S)-(+)-Glycidyl nosylate | 115314-14-2 [chemicalbook.com]
- 5. (S)-Glycidyl 3-Nitrobenzenesulfonate | 115314-14-2 | TCI AMERICA [tcichemicals.com]
- 6. scbt.com [scbt.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to (S)-Glycidyl 3-nitrobenzenesulfonate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b040534#s-glycidyl-3-nitrobenzenesulfonate-iupac-name-and-structure]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)